

The Multifaceted Chemistry of Glycerol Formal and Its Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *1,3-Dioxolane-4-methanol*

Cat. No.: *B150769*

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An in-depth exploration of **1,3-Dioxolane-4-methanol** and its common synonyms, focusing on its chemical properties, synthesis, and critical applications in research and pharmaceutical development.

Glycerol formal, a versatile and increasingly utilized solvent and chemical intermediate, represents a key building block in modern chemistry. This technical guide provides a comprehensive overview of **1,3-Dioxolane-4-methanol**, a principal component of what is commercially known as glycerol formal. Aimed at researchers, scientists, and professionals in drug development, this document delves into the nomenclature, physical and chemical properties, and practical applications of this compound, with a focus on presenting clear, actionable data and methodologies.

Nomenclature and Identification: Unraveling the Synonyms

1,3-Dioxolane-4-methanol is known by a variety of names in scientific literature and commercial contexts. Understanding these synonyms is crucial for comprehensive literature searches and accurate identification of the chemical. The most common synonym is glycerol formal, which typically refers to a mixture of 5-hydroxy-1,3-dioxane and 4-hydroxymethyl-1,3-dioxolane.^[1] This mixture arises from the reaction of glycerol with formaldehyde.

Other synonyms and related identifiers include:

- (1,3-Dioxacyclopent-4-yl)methanol[2]
- Glycerol Formaldehyde[3]
- Glyceral Formaldehyde[3]
- Methylidinoglycerol[3]
- 1,3-Formalglycerol[4]
- 5-Hydroxy-m-dioxane[4]
- Glycerine Formaldehyde[3]

The CAS Registry Number for the mixture known as glycerol formal is 4740-78-7.[3][4] It is important to note that related but distinct compounds, such as the isomers of 2,2-dimethyl-**1,3-dioxolane-4-methanol** (also known as solketal or isopropylideneglycerol), have their own unique CAS numbers and properties.[5][6][7][8]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **1,3-Dioxolane-4-methanol** is essential for its effective application. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C4H8O3	[3][4]
Molecular Weight	104.1 g/mol	[4]
Appearance	Colorless to almost colorless clear liquid	[3][4]
Boiling Point	192-193 °C	[4]
Density	1.203 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.451	[1][4]
Flash Point	97 °C	[4]
Solubility	Miscible with water and ethanol (96%)	[4]
pKa	13.68 ± 0.20 (Predicted)	[4]

Applications in Research and Drug Development

Glycerol formal's low toxicity and high solvency make it a valuable component in a range of applications, particularly in the pharmaceutical and life sciences sectors.

Solvent for Drug Delivery

One of the primary uses of glycerol formal is as a non-aqueous solvent carrier for injectable drug formulations.[3] Its ability to solubilize water-insoluble compounds for subsequent aqueous dilution is a key advantage.[1] It has been successfully employed as a vehicle for the delivery of antibiotics and anti-parasitic agents, such as Ivermectin and Nimesulide, in veterinary medicine.[3]

Chemical Intermediate and Building Block

Beyond its role as a solvent, **1,3-Dioxolane-4-methanol** serves as a versatile starting material in organic synthesis. The hydroxyl group and the dioxolane ring provide reactive sites for a variety of chemical transformations, enabling the synthesis of more complex molecules.

Other Industrial Applications

Glycerol formal also finds utility in other industrial processes, including:

- As a binder solvent in foundry core manufacturing.^[3]
- As an additive for water-based inks, where its miscibility with water is advantageous.^[3]
- As a coalescence improver in various formulations.^[3]

Experimental Protocols

While detailed proprietary synthesis methods are often closely guarded, the general synthetic approach to producing glycerol formal is well-established and involves the acid-catalyzed reaction of glycerol with formaldehyde. What follows is a generalized protocol based on common laboratory practices for acetal formation.

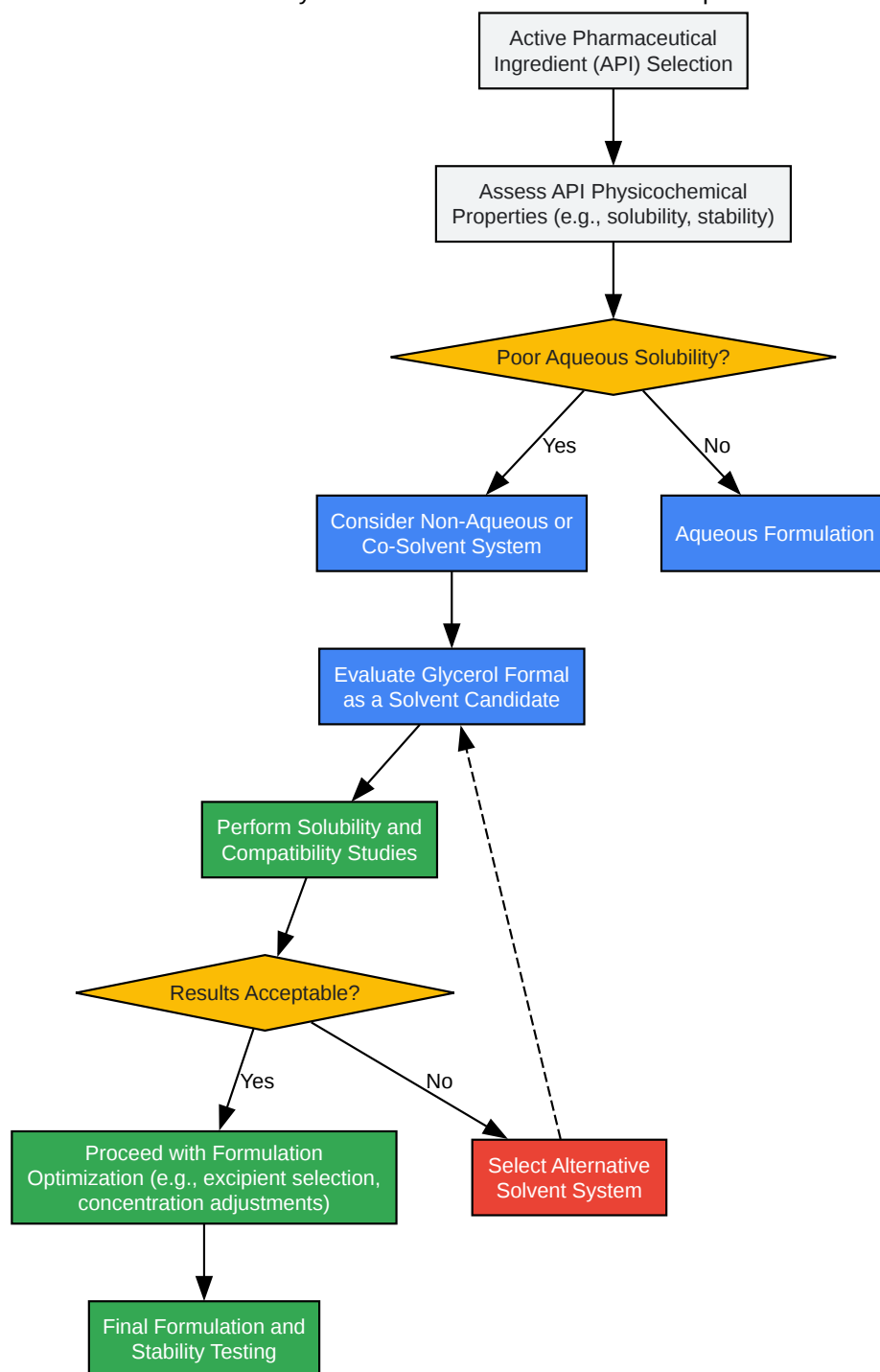
Synthesis of Glycerol Formal (Illustrative Protocol)

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a Dean-Stark apparatus, add glycerol (1 equivalent) and paraformaldehyde (1.1 equivalents).
- **Solvent and Catalyst:** Add a suitable solvent, such as toluene, to facilitate azeotropic removal of water. Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid.
- **Reaction:** Heat the mixture to reflux. The reaction progress can be monitored by the amount of water collected in the Dean-Stark trap.
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a base, such as sodium bicarbonate solution.
- **Purification:** Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate. The solvent is then removed under reduced pressure, and the crude product is purified by fractional distillation to yield glycerol formal as a mixture of isomers.

Logical Workflow for Formulation Development

The decision-making process for utilizing glycerol formal in a drug formulation can be visualized as a logical workflow. This diagram illustrates the key considerations and steps from initial compound screening to final formulation.

Workflow for Glycerol Formal in Formulation Development



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Caption: Logical workflow for considering glycerol formal in drug formulation.

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